

Essential Safety and Operational Guide for Handling TCS 359

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Compound of Interest

Compound Name: TCS 359

Cat. No.: B1684614

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **TCS 359**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and build confidence in chemical handling.

Hazard Identification and Classification

TCS 359 is classified with the following hazards:

- Skin corrosion/irritation (Category 2)[1]
- Serious eye damage/eye irritation (Category 2A)[1]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1]

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation[1]
- H319: Causes serious eye irritation[1]
- H335: May cause respiratory irritation[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **TCS 359**. The following table summarizes the required PPE.

Area of Protection	Required Equipment	Specifications and Remarks
Eye/Face Protection	Safety glasses with side-shields or goggles; Face shield	Ensure compliance with government standards such as EN166 (EU) or NIOSH (US).
Skin Protection	Protective gloves (e.g., nitrile rubber)	Handle with gloves. Gloves must be inspected prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices and local regulations. Wash and dry hands.
Body Protection	Complete suit protecting against chemicals	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory Protection	NIOSH (US) or EN 149 (EU) approved respirator	For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. Use respirators and components tested and approved under appropriate government standards.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical to prevent exposure and maintain the integrity of the compound.

Safe Handling:

- Avoid Contact: Avoid contact with skin and eyes. Avoid inhalation of vapor or mist.[1]
- Ventilation: Use only in a well-ventilated area.[1]
- Dust and Aerosol Formation: Avoid formation of dust and aerosols.[1]
- Hygiene: Wash hands thoroughly after handling.[1]

Storage:

- Container: Keep the container tightly closed.[1]
- Location: Store in a dry and well-ventilated place.[1]
- Recommended Storage Temperature: Store at +4°C.[2]

Emergency and First Aid Procedures

Immediate and appropriate first aid measures are crucial in the event of exposure.

Exposure Route	First Aid Measures
If Inhaled	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
In Case of Skin Contact	Wash off with soap and plenty of water. Consult a physician.[1]
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Accidental Release Measures:

- Personal Precautions: Wear respiratory protection. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.[1]
- Methods for Cleaning Up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.[1]

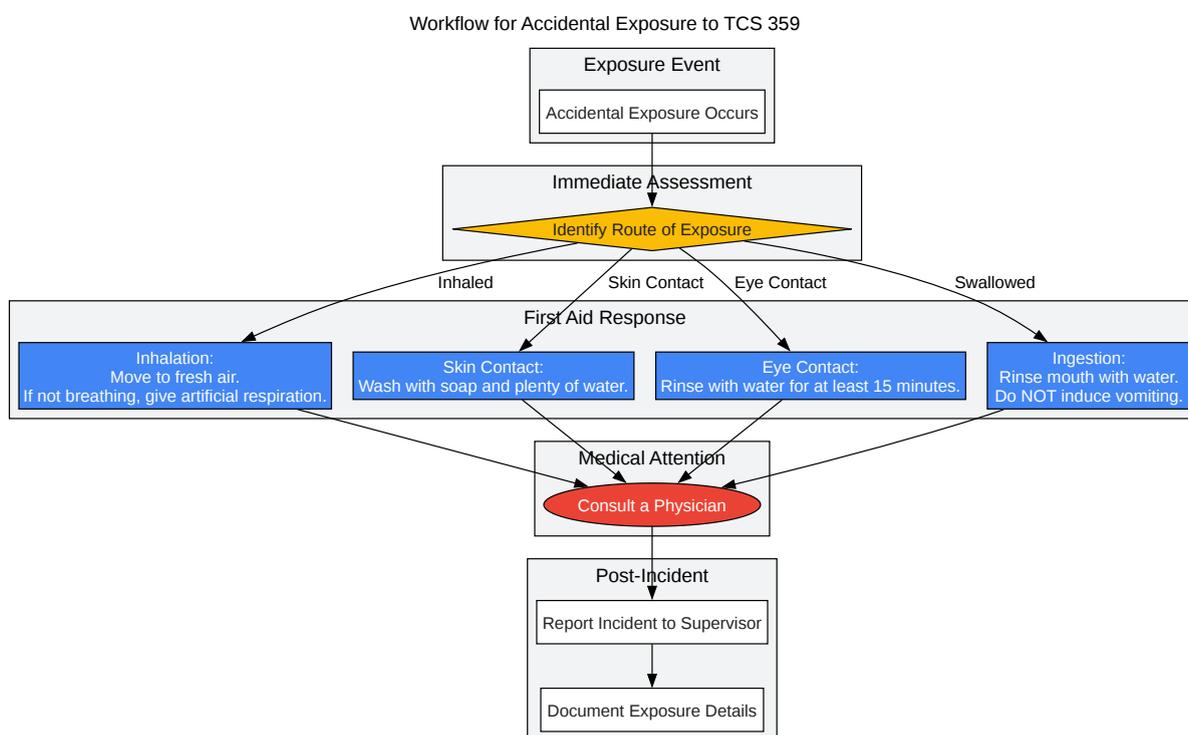
Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company. Contact a licensed professional waste disposal service to dispose of this material.
- Contaminated Packaging: Dispose of as unused product.

Experimental Workflow: Emergency Response for Accidental Exposure

The following diagram outlines the procedural steps for responding to an accidental exposure to **TCS 359**.



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Caption: Emergency response workflow for **TCS 359** exposure.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. TCS 359 | FLT3 | Tocris Bioscience [tocris.com]
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